

Application Note and Synthesis Protocol: 3-Hydroxyphenethyl Alcohol

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Compound of Interest

Compound Name: 3-Hydroxyphenethyl alcohol

CAS No.: 13398-94-2

Cat. No.: B082542

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Abstract

This document provides detailed protocols for the synthesis of **3-Hydroxyphenethyl alcohol**, a valuable intermediate in the pharmaceutical and fine chemical industries. Direct synthesis from phenol is challenging due to the ortho-, para-directing nature of the hydroxyl group. Therefore, two reliable and efficient multi-step synthetic routes are presented, starting from readily available precursors conceptually derived from phenol chemistry: 3-hydroxybenzaldehyde and 3-hydroxyphenylacetic acid. These protocols are designed for researchers, scientists, and professionals in drug development, offering clear, step-by-step instructions, and comprehensive data for reproducibility.

Introduction

3-Hydroxyphenethyl alcohol (also known as m-tyrosol) is a significant building block in organic synthesis. Its structure is found in a variety of natural products and pharmacologically active molecules. The synthesis of this compound, however, presents a regioselectivity challenge when starting directly from phenol, as electrophilic substitution reactions preferentially occur at the ortho and para positions.

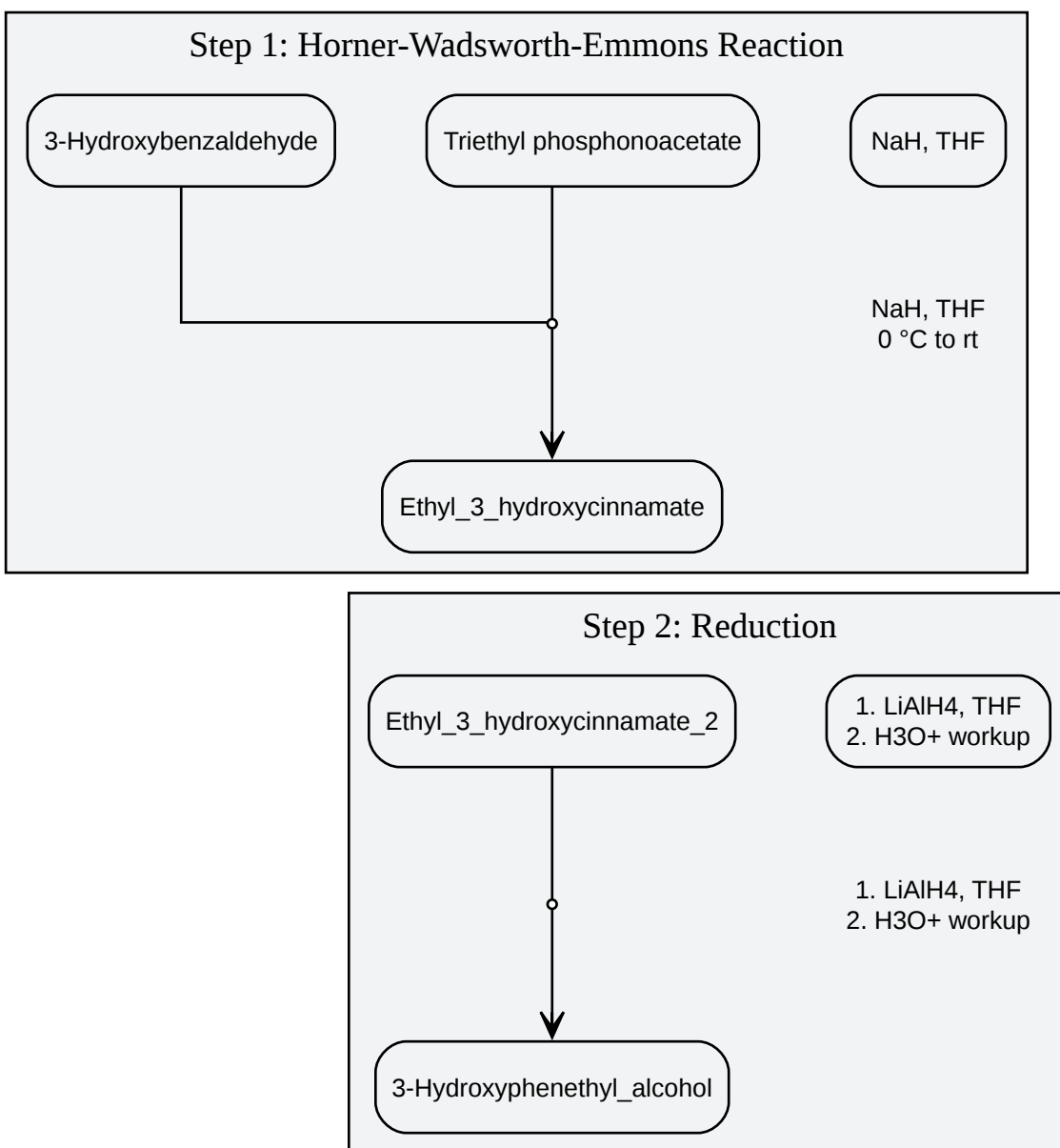
This application note details two effective synthetic strategies to overcome this challenge:

- Route A: A two-step synthesis commencing with the Horner-Wadsworth-Emmons olefination of 3-hydroxybenzaldehyde, followed by the reduction of the resulting cinnamate ester.
- Route B: A direct reduction of 3-hydroxyphenylacetic acid to the target alcohol.

These methods provide high yields and purity, making them suitable for laboratory and potential scale-up applications.

Synthesis Schemes

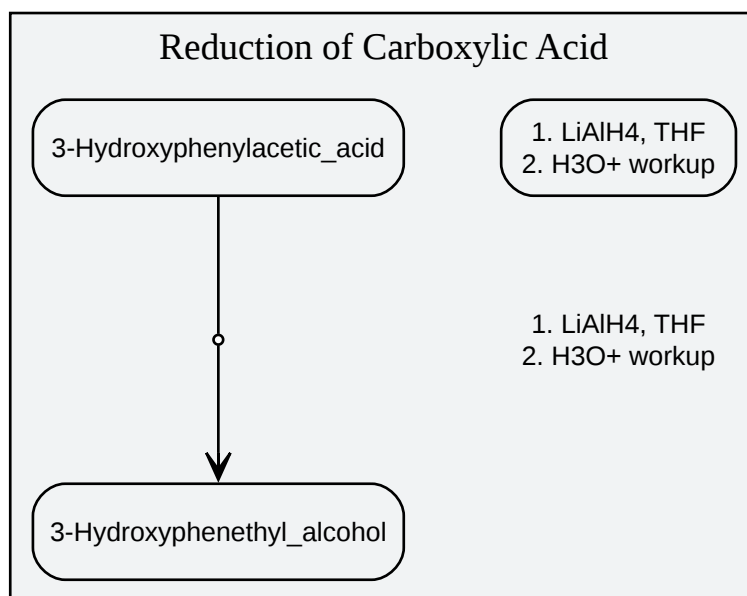
Route A: From 3-Hydroxybenzaldehyde



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Caption: Route A: Synthesis via Horner-Wadsworth-Emmons reaction.

Route B: From 3-Hydroxyphenylacetic Acid



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Caption: Route B: Synthesis via reduction of 3-hydroxyphenylacetic acid.

Experimental Protocols

Materials and Equipment:

- Reagents: 3-hydroxybenzaldehyde, triethyl phosphonoacetate, sodium hydride (60% dispersion in mineral oil), anhydrous tetrahydrofuran (THF), ethyl acetate, saturated aqueous ammonium chloride, brine, anhydrous sodium sulfate, 3-hydroxyphenylacetic acid, lithium aluminum hydride (LiAlH₄), 10% sulfuric acid, diethyl ether. All reagents should be of analytical grade or higher.
- Equipment: Round-bottom flasks, magnetic stirrer, heating mantle, cooling bath (ice-water or dry ice/acetone), dropping funnel, reflux condenser, nitrogen/argon gas inlet, rotary evaporator, separatory funnel, glassware for extraction and filtration, flash chromatography system, NMR spectrometer, mass spectrometer, IR spectrometer.

Protocol for Route A

Step 1: Synthesis of Ethyl (E)-3-hydroxycinnamate

This procedure is based on the Horner-Wadsworth-Emmons reaction, which generally favors the formation of (E)-alkenes.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- **Preparation:** To a dry 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, add sodium hydride (1.2 equivalents, 60% dispersion in mineral oil). Wash the sodium hydride with anhydrous hexane to remove the mineral oil and decant the hexane.
- **Reaction Setup:** Add anhydrous THF (50 mL) to the flask and cool the suspension to 0 °C in an ice bath.
- **Ylide Formation:** Slowly add a solution of triethyl phosphonoacetate (1.1 equivalents) in anhydrous THF (20 mL) to the sodium hydride suspension via the dropping funnel over 30 minutes. Stir the mixture at 0 °C for an additional 30 minutes after the addition is complete.
- **Addition of Aldehyde:** Add a solution of 3-hydroxybenzaldehyde (1.0 equivalent) in anhydrous THF (30 mL) dropwise to the reaction mixture at 0 °C.
- **Reaction:** After the addition, allow the reaction mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, cool the reaction mixture to 0 °C and carefully quench by the slow addition of saturated aqueous ammonium chloride solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield ethyl (E)-3-hydroxycinnamate as a solid.

Step 2: Reduction of Ethyl (E)-3-hydroxycinnamate to 3-Hydroxyphenethyl alcohol

This procedure utilizes the strong reducing agent Lithium Aluminum Hydride (LiAlH_4) to reduce both the ester and the alkene functionalities.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- **Preparation:** To a dry 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, add LiAlH₄ (2.5 equivalents) and anhydrous THF (50 mL). Cool the suspension to 0 °C.
- **Addition of Ester:** Dissolve the ethyl (E)-3-hydroxycinnamate (1.0 equivalent) from Step 1 in anhydrous THF (50 mL) and add it dropwise to the LiAlH₄ suspension over 30 minutes.
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for 4-6 hours. Monitor the reaction by TLC.
- **Workup:** Cool the reaction mixture to 0 °C. Cautiously quench the excess LiAlH₄ by the sequential dropwise addition of water (X mL), followed by 15% aqueous NaOH (X mL), and then water again (3X mL), where X is the mass of LiAlH₄ in grams. Stir the resulting granular precipitate for 30 minutes.
- **Purification:** Filter the precipitate and wash it thoroughly with THF. Combine the filtrate and washes, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography (silica gel, eluent: hexane/ethyl acetate gradient) to afford **3-Hydroxyphenethyl alcohol**.

Protocol for Route B

Reduction of 3-Hydroxyphenylacetic Acid to 3-Hydroxyphenethyl alcohol

This protocol describes the direct reduction of a carboxylic acid to a primary alcohol using LiAlH₄.^{[5][6][7]}

- **Preparation:** In a dry 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under a nitrogen atmosphere, prepare a suspension of LiAlH₄ (2.0 equivalents) in anhydrous THF (100 mL).
- **Addition of Acid:** Dissolve 3-hydroxyphenylacetic acid (1.0 equivalent) in 150 mL of anhydrous THF. Add this solution dropwise to the stirred LiAlH₄ suspension at a rate that maintains a gentle reflux.

- **Reaction:** After the addition is complete, continue to stir and reflux the mixture for an additional 4-8 hours. Monitor the reaction by TLC.
- **Workup:** Cool the reaction flask in an ice bath. Carefully and slowly add water to decompose the excess LiAlH_4 , followed by the addition of 10% sulfuric acid until the solution is clear.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3 x 100 mL).
- **Purification:** Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and filter. Remove the solvent by rotary evaporation. The resulting crude product can be purified by flash column chromatography (silica gel, eluent: ethyl acetate/hexane gradient) or by distillation under reduced pressure to yield pure **3-Hydroxyphenethyl alcohol**.

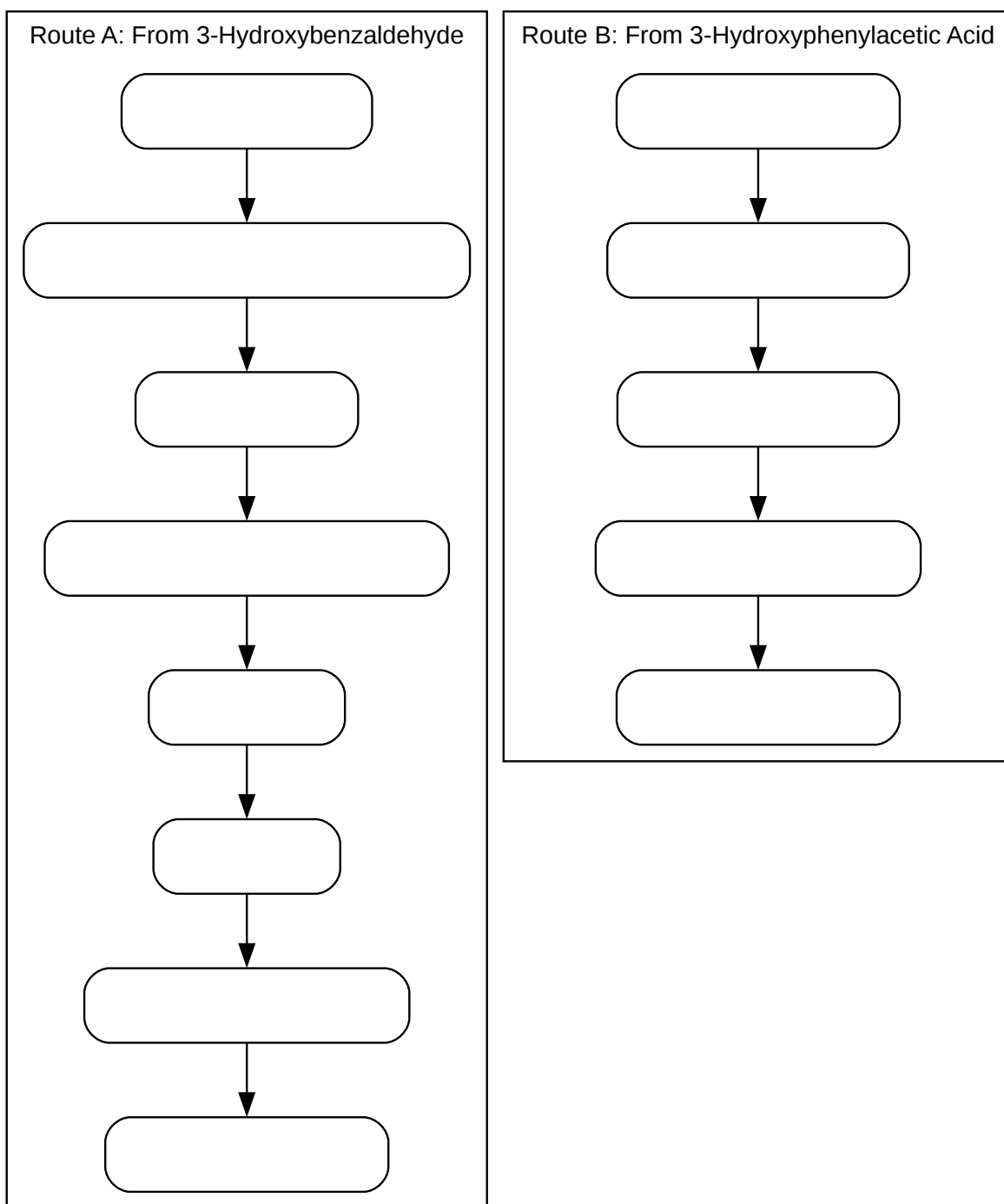
Data Presentation

The following table summarizes the expected outcomes for the described synthetic routes.

Route	Step	Starting Material	Key Reagents	Solvent	Temp.	Time	Yield (%)	Purity (%)
A	1. Horner-Wadsworth-Emmons	3-Hydroxybenzaldehyde	Triethyl phosphonoacetate, NaH	THF	0 °C to rt	4-6 h	85-95	>95
A	2. Reduction	Ethyl (E)-3-hydroxycinnamate	LiAlH ₄	THF	Reflux	4-6 h	80-90	>98
B	1. Reduction	3-Hydroxyphenyl acetic acid	LiAlH ₄	THF	Reflux	4-8 h	85-95	>98

Yields and purity are typical and may vary based on experimental conditions and purification efficiency.

Visualization of Experimental Workflow



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Caption: Overall experimental workflow for the synthesis of **3-Hydroxyphenethyl alcohol**.

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